

Allylescaline subjective effects human psychopharmacology

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Compound Focus: Allylescaline

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Pharmacological Profile of Allylescaline

Allylescaline (4-allyloxy-3,5-dimethoxyphenethylamine) is a synthetic psychedelic phenethylamine and a structural analog of mescaline [1] [2] [3]. The table below summarizes its core pharmacological and subjective effect profile based on existing literature.

Parameter	Description
Chemical Class	Phenethylamine; Scaline (4-substituted-3,5-dimethoxyphenethylamine) [1] [3]
Molecular Formula	$C_{13}H_{19}NO_3$ [1] [2]
Primary Target	Serotonin 5-HT ₂ receptor agonist (5-HT _{2A} , 5-HT _{2B} , 5-HT _{2C}) [1] [4]
Other Targets	Weak interaction with dopamine D2-like receptors [1] [4]
Potency (vs. Mescaline)	Approximately 10x more potent than mescaline [1] [4]
Dosage (Oral)	20 - 35 mg [1] [2]
Onset of Action	10 - 50 minutes [1]

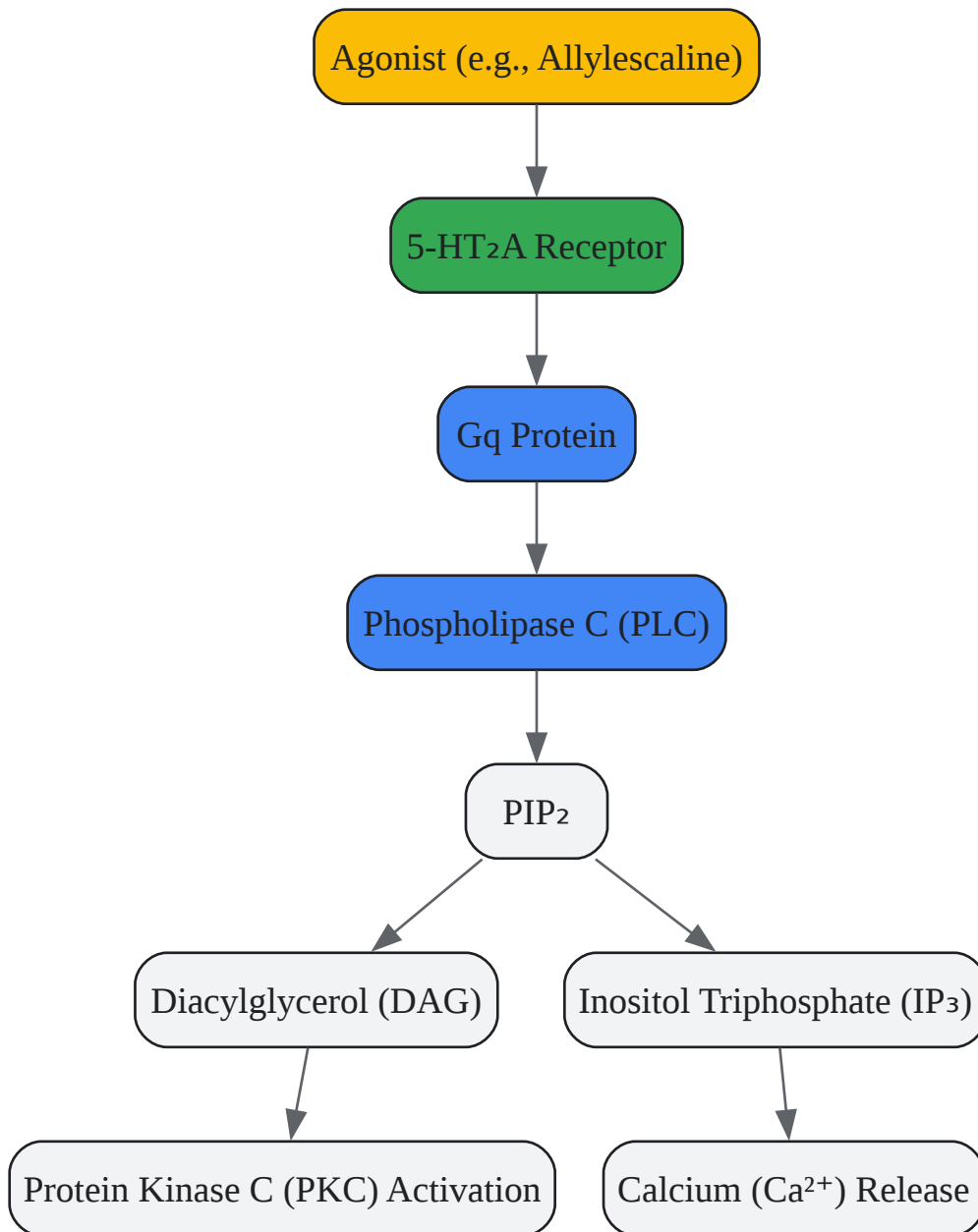
Parameter	Description
Duration of Action	8 - 12 hours [1] [2]
Key Subjective Effects	Perceptual changes, enhanced colors, increased energy, creative thinking, euphoria, clearheadedness, laughter [1] [4]
Common Adverse Effects	Nausea, muscle cramps/spasms, restless sleep, unusual dreams, next-day lethargy [1] [2]

Receptor Interaction and Signaling

Allylescaline's psychedelic effects are primarily mediated by its action as an agonist at the serotonin 5-HT_{2A} receptor [2]. A 2025 study confirmed its potent activity at 5-HT_{2A}, 5-HT_{2B}, and 5-HT_{2C} receptors, along with weak interactions at dopamine D2-like receptors [1] [4].

While specific binding affinity (K_i) data for **allylescaline** was not available in the search results, research on related "scalines" provides context. One study found that 4-alkoxy-3,5-dimethoxyphenethylamines generally bind with weak to moderately high affinity to the 5-HT_{2A} receptor (K_i = 150–12,000 nM) and that extending the 4-alkoxy substituent increases 5-HT_{2A} receptor binding affinity and activation potency [5] [6].

The diagram below illustrates the core signaling pathway activated by 5-HT_{2A} receptor agonists like **allylescaline**.



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Simplified 5-HT_{2A} Receptor Signaling Pathway

Research and Clinical Data Gaps

A significant challenge in profiling **allylescaline** is the scarcity of rigorous human data.

- **Limited Human Studies:** Current knowledge of subjective effects relies heavily on anecdotal reports, primarily from Alexander Shulgin's work published in 1991 [1] [2]. Modern, controlled clinical studies are absent.
- **Toxicity and Metabolism:** The toxicity, long-term health effects, and metabolic profile of **allylescaline** in humans have not been formally studied [2].
- **Comparative Pharmacology:** While a 2023 study directly compared mescaline, LSD, and psilocybin in a randomized, double-blind, placebo-controlled design [7], no similar rigorous comparative data exists for **allylescaline**.

Suggested Experimental Protocols

To address the current data gaps, the following experimental approaches are recommended. These methodologies are adapted from modern clinical studies on classic psychedelics [7].

- **Human Psychopharmacology Study**

- **Design:** Randomized, double-blind, placebo-controlled, crossover study.
- **Participants:** Healthy volunteers (n~32), screened for personal or family history of psychiatric disorders.
- **Intervention:** Oral administration of active **allylescaline** (e.g., 20-35 mg) versus placebo.
- **Key Metrics:**
 - **Subjective Effects:** Assessed using validated psychometric scales (e.g., 5D-ASC, VAS) at baseline and regular intervals post-administration.
 - **Autonomic Effects:** Monitor heart rate, blood pressure, and body temperature.
 - **Pharmacokinetics:** Collect plasma samples to determine peak concentration (C_{max}), time to peak (T_{max}), and elimination half-life.

- **In Vitro Receptor Binding and Functional Assays**

- **Binding Affinity (K_i):** Conduct radioligand competition binding assays on cell lines expressing human 5-HT_{2A}, 5-HT_{2B}, 5-HT_{2C}, 5-HT_{1A}, adrenergic (α_{1A}, α_{2A}), dopaminergic (D₂), and TAAR1 receptors.
- **Functional Activity (EC₅₀, E_{max}):** Use functional assays (e.g., calcium flux, IP₁ accumulation) to determine agonist potency and efficacy at the 5-HT_{2A} receptor.

Future Research Directions

Future investigations should prioritize establishing a foundational safety and pharmacokinetic profile, followed by systematic exploration of its dose-dependent subjective and physiological effects. Given its structural relationship to mescaline, research could explore if **allylescaline** offers a unique efficacy or side-effect profile worthy of further therapeutic development.

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